

3-Amino-4-methylbenzenesulfonamide safety and handling precautions

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Compound of Interest

Compound Name: 3-Amino-4-methylbenzenesulfonamide

Cat. No.: B110531

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An In-depth Technical Guide to the Safe Handling of **3-Amino-4-methylbenzenesulfonamide**

Introduction

3-Amino-4-methylbenzenesulfonamide (CAS No: 6274-28-8) is an important chemical intermediate used in various research and development applications, including as an impurity standard in the synthesis of pharmaceuticals like Pazopanib.^[1] Its molecular structure, featuring an aromatic amine and a sulfonamide group, dictates its reactivity and toxicological profile. This guide provides a comprehensive overview of the safety and handling precautions necessary for professionals working with this compound, ensuring a self-validating system of safety through a deep understanding of the material's properties.

Chemical Identity:

- IUPAC Name: **3-amino-4-methylbenzenesulfonamide**^[1]
- Molecular Formula: C₇H₁₀N₂O₂S^[1]
- Molecular Weight: 186.23 g/mol ^[1]
- Synonyms: 3-amino-4-methylbenzene-1-sulfonamide, o-aminotoluene-p-sulphonamide^[1]

Part 1: Hazard Identification and Classification

A foundational principle of laboratory safety is a thorough understanding of the potential hazards associated with a substance. **3-Amino-4-methylbenzenesulfonamide** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), which provides a universal framework for hazard communication.

According to data aggregated by the European Chemicals Agency (ECHA), this compound presents multiple hazards requiring stringent control measures.^[1]

GHS Classification

The compound is consistently classified with the following warnings:

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Source: PubChem CID 235510^[1]

The causality behind these classifications lies in the chemical nature of the molecule. The aromatic amine group can be readily absorbed and may act as a sensitizer or irritant upon contact with skin or mucous membranes. The fine, dusty nature of the solid compound increases the risk of inhalation, leading to respiratory tract irritation.

GHS Hazard Communication

The following diagram illustrates the GHS pictograms and signal word associated with **3-Amino-4-methylbenzenesulfonamide**, forming the first line of visual risk communication.

| | | | | |
|---------------|-------------|------------------------------|-------------------------------------|--|
| GHS Pictogram | Signal Word | Hazard Statements | | |
| | Warning | H315: Causes skin irritation | H319: Causes serious eye irritation | H335: May cause respiratory irritation |

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Caption: GHS Hazard Communication for the compound.

Part 2: Exposure Controls and Personal Protective Equipment (PPE)

Given the irritant nature of **3-Amino-4-methylbenzenesulfonamide**, the primary safety objective is to minimize exposure through all potential routes: dermal, ocular, and inhalation. This is achieved through a combination of engineering controls and appropriate PPE.^{[2][3]}

Engineering Controls

- Ventilation: All handling of the solid compound that may generate dust must be conducted in a well-ventilated area.^{[4][5]} A certified chemical fume hood is the preferred engineering control to capture airborne particles at the source, protecting the user's breathing zone.^[6]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation where the chemical is handled.^{[2][7]}

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist; it is a targeted defense against the specific hazards identified.

| PPE Category | Recommended Equipment | Rationale for Use |
|------------------------|--|--|
| Eye/Face Protection | Chemical safety goggles or safety glasses with side shields. A face shield may be required for large quantities.[2][8] | Protects against airborne dust particles and accidental splashes, directly addressing the H319 "Causes serious eye irritation" hazard.[1] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | Prevents direct skin contact, mitigating the H315 "Causes skin irritation" hazard.[1][8] Gloves should be inspected before use and changed frequently.[9] |
| Body Protection | Laboratory coat. | Provides a barrier against accidental spills on clothing and skin.[6] |
| Respiratory Protection | NIOSH-approved respirator with a particulate filter. | Required when dusts are generated and engineering controls (like a fume hood) are not sufficient to maintain exposure below acceptable limits.[4] This directly addresses the H335 "May cause respiratory irritation" hazard.[1] |

Part 3: Safe Handling, Storage, and Disposal

Operational Handling Protocols

Adherence to methodical handling procedures is critical for preventing exposure and contamination.

- Pre-Handling:
 - Read and understand the Safety Data Sheet (SDS) thoroughly.[3]

- Ensure the work area is clean and uncluttered.[9]
- Don all required PPE as specified in the table above.
- Verify that the chemical fume hood is functioning correctly.[6]
- During Handling:
 - Handle the substance as a solid powder. Avoid actions that generate dust, such as crushing or vigorous shaking.
 - Use spatulas or other designated tools for transferring the chemical.[3]
 - When weighing, do so within a fume hood or a ventilated balance enclosure.
 - Keep containers tightly closed when not in use to prevent contamination and accidental spills.[2]
 - Avoid all personal contact, including inhalation.[4]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[3]
 - Clean the work area and decontaminate any equipment used.
 - Remove and properly store or dispose of PPE. Contaminated clothing should be laundered separately before reuse.[4]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Incompatibilities: Keep away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[2]

Disposal Considerations

- **Waste Management:** Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[\[10\]](#) Do not dispose of down the drain.
- **Containers:** Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself.

Part 4: Emergency Procedures

Preparedness is paramount. All personnel must be familiar with these procedures before beginning work with the compound.

First-Aid Measures

| Exposure Route | First-Aid Protocol |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult or they feel unwell, seek medical attention. [2] [11] |
| Skin Contact | Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, get medical advice. [2] [12] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [10] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. If the person feels unwell, call a poison center or doctor. [11] |

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[11\]](#)
- **Specific Hazards:** During a fire, hazardous combustion products may be formed, including nitrogen oxides (NO_x) and sulfur oxides (SO_x).[\[2\]](#)

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

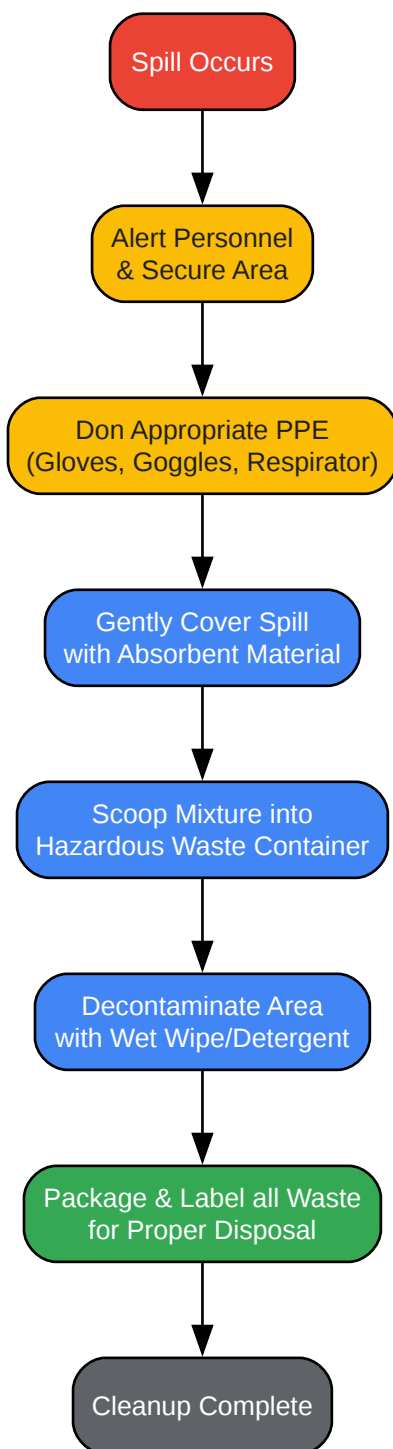
Accidental Release Measures (Spill Cleanup)

A minor spill of **3-Amino-4-methylbenzenesulfonamide** solid can be managed by trained laboratory personnel following a strict protocol.

Experimental Protocol: Solid Spill Cleanup

- Alert & Secure: Immediately alert personnel in the area. Restrict access to the spill zone.[\[13\]](#)
- Assess & Ventilate: Assess the extent of the spill. If dust is airborne, close the lab door and increase exhaust ventilation through fume hoods.
- Don PPE: Wear the appropriate PPE, including a respirator, chemical-resistant gloves, safety goggles, and a lab coat.[\[4\]](#)
- Contain & Clean:
 - Gently cover the spill with an inert absorbent material (such as vermiculite or sand) to prevent dust from becoming airborne.
 - Do NOT use dry sweeping methods.
 - Carefully scoop the material and absorbent into a suitable, labeled container for hazardous waste.[\[14\]](#)
- Decontaminate:
 - Wipe the spill area with a wet paper towel or sponge and a mild detergent solution.[\[14\]](#)[\[15\]](#)
 - Place all cleanup materials (gloves, paper towels, etc.) into the hazardous waste container.
- Dispose: Seal and label the waste container appropriately. Arrange for disposal through your institution's environmental health and safety office.[\[15\]](#)

The following workflow diagram illustrates the logical steps for a safe and effective spill response.



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Caption: Workflow for cleaning a solid chemical spill.

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